

2-Chloro-5-fluoro-6-nitroquinoline proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-5-fluoro-6-nitroquinoline

Cat. No.: B12974417

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Standard Operating Procedure: Disposal of **2-Chloro-5-fluoro-6-nitroquinoline** A comprehensive Environmental Health and Safety (EHS) guide for researchers and drug development professionals.

Introduction & Chemical Profile

2-Chloro-5-fluoro-6-nitroquinoline (CAS: 455955-32-5) is a highly specialized, multi-substituted quinoline derivative frequently utilized as a building block in medicinal chemistry and drug discovery^[1]. Because this molecule contains both halogens (chlorine and fluorine) and a reactive nitro group, its disposal cannot be treated as standard organic waste. Proper operational and disposal plans are critical to prevent the release of toxic combustion byproducts, avoid dangerous chemical incompatibilities, and ensure compliance with federal environmental regulations.

Physicochemical & Hazard Profile

Understanding the quantitative and structural data of a chemical is the first step in establishing a safe, self-validating disposal system.

Property	Value	Disposal Implication
Molecular Formula	C9H4ClFN2O2	Contains C, H, Cl, F, N, O[1].
Molecular Weight	226.59 g/mol	Requires accurate tracking by mass/volume for EHS waste manifests[1].
Halogen Content	Chlorine, Fluorine	Must be routed strictly to Halogenated waste streams. Incineration requires specialized acid gas scrubbers[2].
Functional Groups	Nitro (-NO2), Quinoline	Combustion yields nitrogen oxides (NOx). Potential reactivity hazard if mixed with strong reducing agents.

The Causality of Waste Segregation

In professional laboratory settings, following instructions is not enough; scientists must understand the why behind the protocol. Strict segregation is required for **2-Chloro-5-fluoro-6-nitroquinoline** for two primary mechanistic reasons:

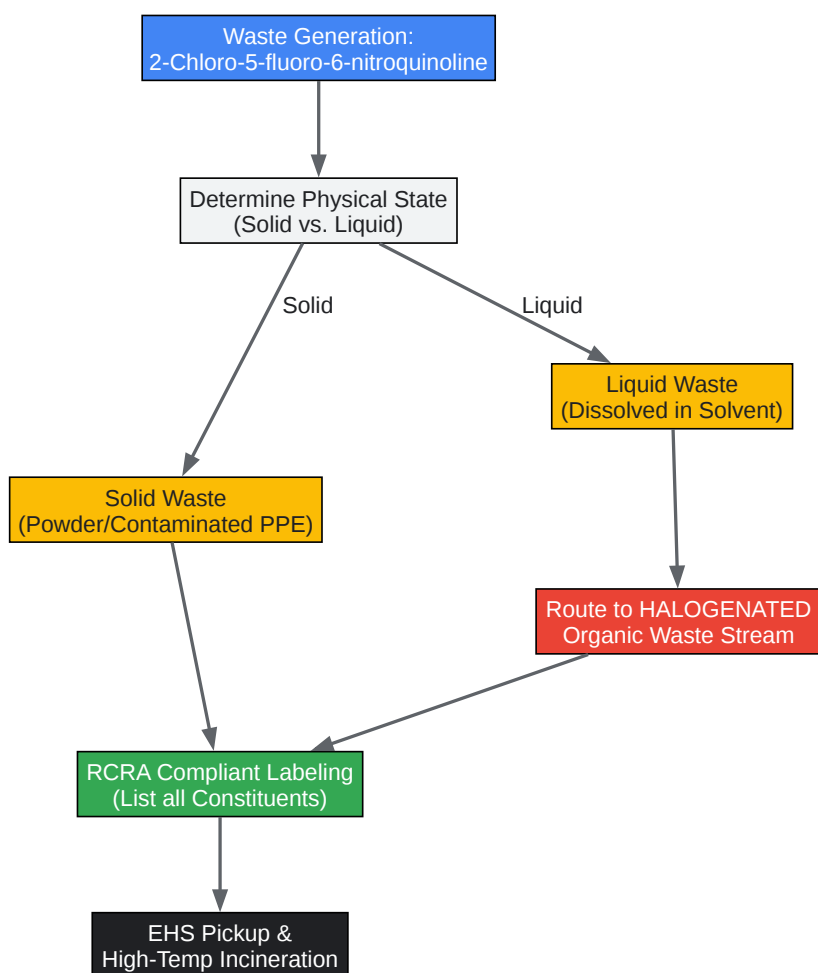
- **Halogenated Combustion Byproducts:** During standard incineration, the fluorine and chlorine atoms in this molecule are converted into hydrogen fluoride (HF) and hydrogen chloride (HCl) gases. To safely destroy this compound, Treatment, Storage, and Disposal Facilities (TSDFs) must route the waste to specialized rotary kilns equipped with caustic scrubbers that neutralize these highly corrosive and toxic acids[2]. Mixing this compound with non-halogenated waste contaminates the entire volume, forcing the whole batch into the more expensive halogenated treatment stream and violating EPA segregation mandates.
- **Nitroaromatic Reactivity:** The nitro group (-NO2) on the electron-deficient quinoline ring can act as an oxidizing agent under specific conditions. If inadvertently mixed in a general waste carboy with incompatible chemicals (such as strong reducing agents or concentrated alkalis), it poses a severe risk of exothermic decomposition or pressure buildup within the sealed container.

Step-by-Step Disposal Methodology

To maintain a self-validating safety system, execute the following workflow every time **2-Chloro-5-fluoro-6-nitroquinoline** waste is generated.

- **Step 1: Waste Characterization & Segregation** Identify the physical state of the waste. Solid waste (e.g., contaminated weighing paper, empty vials, or raw powder) must be collected in a solid hazardous waste bin. Liquid waste (e.g., the compound dissolved in solvents like DCM, DMF, or DMSO) must be segregated exclusively into the Halogenated Organic Waste stream[3].
- **Step 2: Container Selection** Use high-density polyethylene (HDPE) or PTFE-lined glass containers for collection. Causality: The nitroquinoline core and the aggressive organic solvents typically used to dissolve it can degrade standard plastics over time. HDPE and PTFE provide broad chemical compatibility, preventing container failure and secondary spills.
- **Step 3: RCRA-Compliant Labeling** Attach a standardized hazardous waste tag immediately upon adding the first drop of waste. Under EPA 40 CFR Part 262, containers must be labeled with the words "Hazardous Waste" and a clear description of the contents[4]. Causality: Abbreviations or chemical formulas (like C₉H₄ClFN₂O₂) are strictly prohibited because emergency responders and EHS personnel must be able to identify the hazards instantly without consulting a reference manual[3].
- **Step 4: Satellite Accumulation Area (SAA) Storage** Store the waste container in a designated SAA at or near the point of generation, utilizing secondary containment[3]. Ensure the container is kept tightly closed unless actively adding waste. Causality: Secondary containment ensures that if the primary vessel fails, the halogenated waste will not mix with incompatible waste streams stored nearby.
- **Step 5: Institutional EHS Transfer** Submit a waste pickup request to your institutional EHS department before the container reaches 90% capacity or the regulatory time limit (often 72 hours after becoming full) expires[3]. Professional EHS teams will coordinate with licensed TSDFs for high-temperature incineration.

Waste Routing Workflow



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Workflow for segregating and disposing of **2-Chloro-5-fluoro-6-nitroquinoline** waste.

References

- [4] Title: Resource Conservation and Recovery Act (RCRA) and Federal Facilities Source: US Environmental Protection Agency (EPA) URL: [\[Link\]](#)
- [2] Title: Technical Resource Document: Treatment Technologies for Halogenated Organic Containing Wastes Source: US Environmental Protection Agency (NEPIS) URL: [\[Link\]](#)
- [3] Title: Hazardous Chemical Waste Management Guidelines Source: Columbia University Environmental Health & Safety URL: [\[Link\]](#)

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